

# Quantifying Fitusiran-Induced Antithrombin Reduction in Plasma: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Fitusiran*  
Cat. No.: *B15615368*

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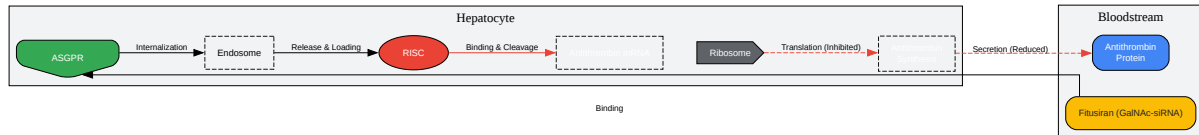
## Introduction

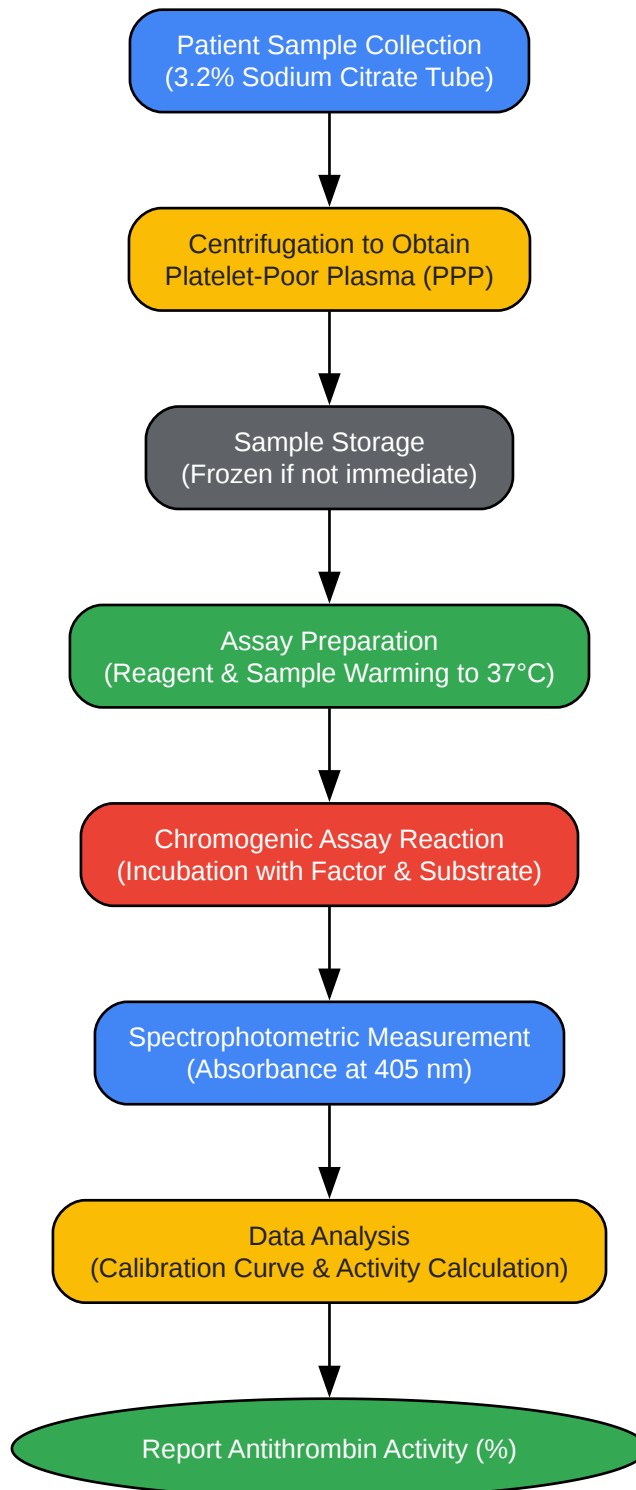
**Fitusiran** is an investigational small interfering RNA (siRNA) therapeutic designed for the prophylactic treatment of hemophilia A and B, with or without inhibitors.[1][2] Its novel mechanism of action involves silencing the expression of the SERPINC1 gene, which encodes for antithrombin (AT), a key endogenous anticoagulant.[1][3] By reducing AT levels in the plasma, **fitusiran** aims to rebalance hemostasis by increasing thrombin generation, thereby preventing bleeding episodes.[1][4] This document provides detailed application notes and protocols for quantifying the pharmacodynamic effect of **fitusiran**, specifically the reduction of antithrombin in plasma.

## Mechanism of Action

**Fitusiran** is a GalNAc-conjugated siRNA that is specifically taken up by hepatocytes.[3] Inside the liver cells, it utilizes the RNA interference (RNAi) machinery to bind to and mediate the degradation of the messenger RNA (mRNA) for antithrombin.[3][5] This targeted degradation

prevents the translation of antithrombin mRNA into protein, leading to decreased synthesis and secretion of antithrombin from the liver into the bloodstream.[1][2] As a major inhibitor of thrombin (Factor IIa) and Factor Xa, a reduction in antithrombin levels removes a key brake on the coagulation cascade, resulting in increased and sustained thrombin generation potential.[3][4]







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## References

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- [4. Antithrombin lowering in hemophilia: a closer look at fitusiran - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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